

# 2-Methoxynaphthalene molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methoxynaphthalene

Cat. No.: B124790

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An In-Depth Technical Guide to **2-Methoxynaphthalene** For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and metabolic pathways of **2-Methoxynaphthalene**. The information is tailored for professionals in research and drug development, with a focus on quantitative data, detailed experimental protocols, and visual representation of its biochemical interactions.

## Core Properties of 2-Methoxynaphthalene

**2-Methoxynaphthalene**, also known as nerolin or yara yara, is an aromatic ether commonly used in the perfume and fragrance industry.<sup>[1][2]</sup> Its chemical and physical properties are crucial for its application and for research into its derivatives and metabolic fate.

## Quantitative Data Summary

The key physicochemical properties of **2-Methoxynaphthalene** are summarized in the table below for easy reference and comparison.

| Property          | Value                                                                                                          |
|-------------------|----------------------------------------------------------------------------------------------------------------|
| Molecular Formula | C <sub>11</sub> H <sub>10</sub> O[3][4][5]                                                                     |
| Linear Formula    | C <sub>10</sub> H <sub>7</sub> OCH <sub>3</sub>                                                                |
| Molecular Weight  | 158.20 g/mol                                                                                                   |
| CAS Number        | 93-04-9                                                                                                        |
| Melting Point     | 70-73 °C                                                                                                       |
| Boiling Point     | 274 °C                                                                                                         |
| Density           | 1.064 g/mL at 25 °C                                                                                            |
| Appearance        | White leaflets or crystals                                                                                     |
| Solubility        | Practically insoluble in water; soluble in ether, carbon disulfide, and benzene; sparingly soluble in alcohol. |

## Experimental Protocols

Detailed methodologies are essential for the replication of scientific findings. This section outlines established protocols for the synthesis and analysis of **2-Methoxynaphthalene**.

### Synthesis via Williamson Ether Synthesis

**2-Methoxynaphthalene** can be efficiently prepared from 2-naphthol through the Williamson ether synthesis, which involves the methylation of the hydroxyl group. A common procedure utilizes dimethyl sulfate as the methylating agent in an alkaline medium.

Materials:

- 2-naphthol
- Sodium hydroxide (NaOH)
- Distilled water

- Dimethyl sulfate ( $(\text{CH}_3)_2\text{SO}_4$ )
- 10% Sodium hydroxide solution
- Ethanol (for recrystallization)

#### Procedure:

- In a 25 mL beaker, dissolve 0.5 g of 2-naphthol and 0.2 g of sodium hydroxide in 5 mL of distilled water.
- Gently heat the mixture on a wire gauze until a clear solution is obtained.
- Cool the resulting sodium naphthoxide solution to 10-15 °C in an ice bath.
- With strong stirring, add 0.35 mL of dimethyl sulfate dropwise over the course of an hour. The product, **2-methoxynaphthalene**, will precipitate out of the aqueous solution due to its insolubility.
- After the addition is complete, warm the reaction mixture in a hot water bath at 70-80 °C for one hour to drive the reaction to completion and hydrolyze any remaining dimethyl sulfate.
- Cool the mixture and filter the crude product.
- Wash the collected solid first with a 10% sodium hydroxide solution to remove any unreacted 2-naphthol, and then with copious amounts of distilled water.
- Dry the crude product thoroughly.
- For purification, recrystallize the crude **2-methoxynaphthalene** from a minimum amount of boiling ethanol. Filter the hot solution and allow the filtrate to cool, yielding white crystals of pure **2-methoxynaphthalene**.

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **2-Methoxynaphthalene** can be determined using reverse-phase High-Performance Liquid Chromatography (HPLC).

#### Methodology:

- Column: Newcrom R1, a reverse-phase column with low silanol activity.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For applications compatible with Mass Spectrometry (MS), phosphoric acid should be replaced with formic acid.
- Detection: UV-Vis detector set at the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) for **2-Methoxynaphthalene**, which is 226 nm.
- Standard Preparation: Prepare a stock solution by accurately weighing and dissolving **2-Methoxynaphthalene** in alcohol. Create a series of standard solutions (e.g., 2, 4, 6, 8, 10  $\mu\text{g/mL}$ ) by serial dilution to generate a standard curve for quantification.

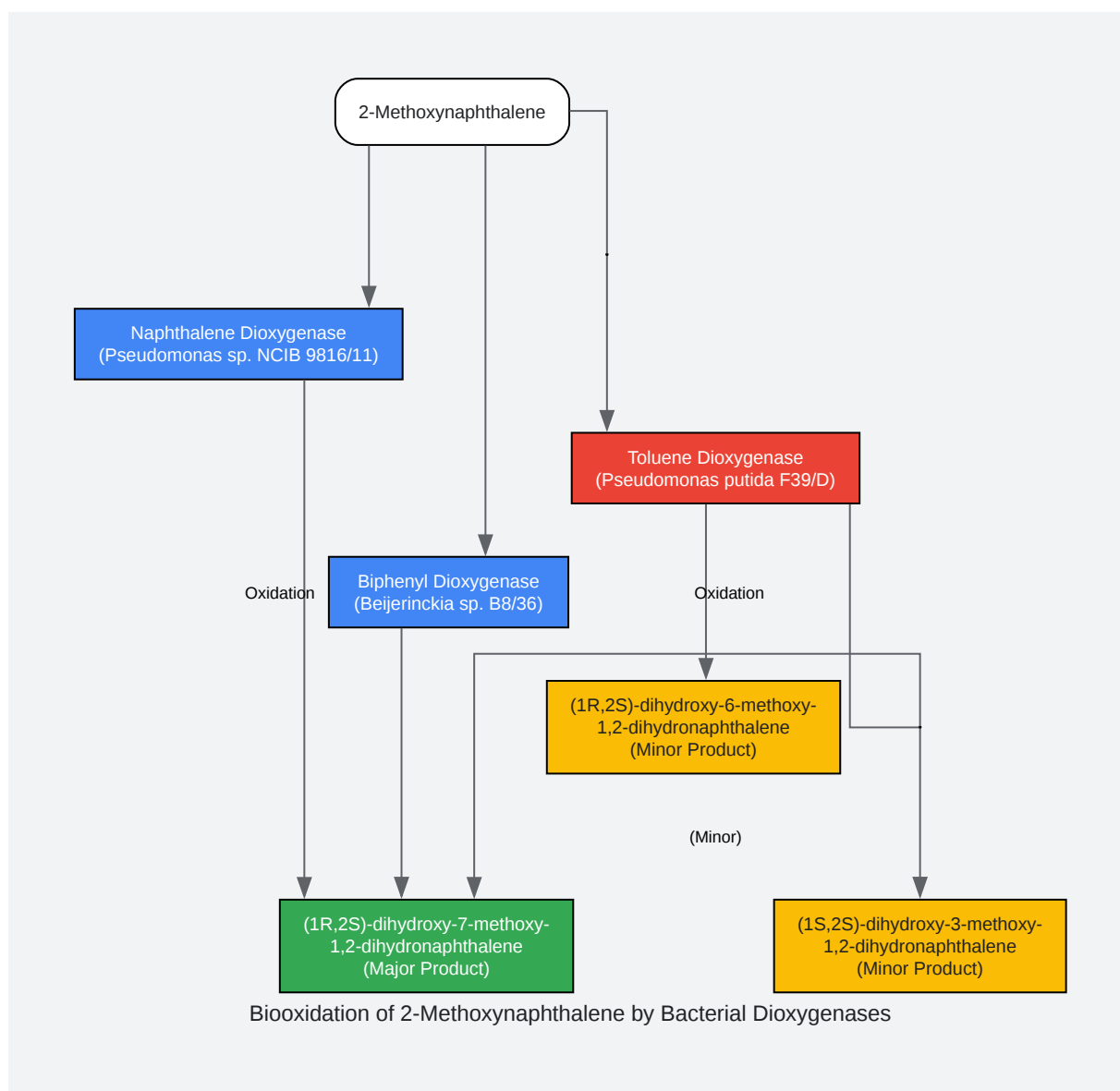
## Biochemical Pathways and Visualization

Understanding the metabolic fate of xenobiotics like **2-Methoxynaphthalene** is critical in drug development and toxicology. In biological systems, it undergoes oxidation catalyzed by various enzymes.

### Metabolic Pathway of 2-Methoxynaphthalene

**2-Methoxynaphthalene** is a substrate for several bacterial dioxygenase enzymes, which catalyze the addition of hydroxyl groups to the naphthalene ring system. This biooxidation is a key step in its degradation and can lead to the formation of chiral synthons useful in organic synthesis. In humans, the cytochrome P450 enzyme CYP1A2 is a primary catalyst for the metabolism of many xenobiotics and is known to metabolize structurally similar compounds, suggesting its involvement in the biotransformation of **2-Methoxynaphthalene**.

The diagram below illustrates the biooxidation of **2-Methoxynaphthalene** by different bacterial dioxygenases, highlighting the regiospecificity of these enzymes.



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Caption: Biooxidation of **2-Methoxynaphthalene** by bacterial dioxygenases.

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## References

- 1. youtube.com [youtube.com]
- 2. ijpsjournal.com [ijpsjournal.com]
- 3. Oxidation of 2-methoxynaphthalene by toluene, naphthalene and biphenyl dioxygenases: structure and absolute stereochemistry of metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scilit.com [scilit.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
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